

# Commercial Availability and Technical Guide for Tert-butyl 2-methoxypyrrolidine-1-carboxylate

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## Compound of Interest

Compound Name: *Tert-butyl 2-methoxypyrrolidine-1-carboxylate*

Cat. No.: B122078

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability, suppliers, and key technical data for **Tert-butyl 2-methoxypyrrolidine-1-carboxylate** (CAS No. 144688-69-7). This versatile building block is a valuable intermediate in pharmaceutical research and development, particularly in the synthesis of novel therapeutic agents.<sup>[1]</sup> This guide includes a summary of suppliers, available purities, and pricing, along with detailed experimental protocols for its synthesis.

## Core Compound Information

- IUPAC Name: **tert-butyl 2-methoxypyrrolidine-1-carboxylate**
- Synonyms: N-Boc-2-methoxypyrrolidine, 1-Boc-2-methoxypyrrolidine
- CAS Number: 144688-69-7
- Molecular Formula: C<sub>10</sub>H<sub>19</sub>NO<sub>3</sub>
- Molecular Weight: 201.26 g/mol

## Commercial Suppliers and Availability

**Tert-butyl 2-methoxypyrrolidine-1-carboxylate** is readily available from a range of chemical suppliers. The following table summarizes a selection of vendors, offering various purities and quantities to suit diverse research and development needs. Prices are subject to change and should be confirmed with the respective suppliers.

Supplier	Purity	Quantity	Price (USD)	Availability/Lead Time
Aladdin Scientific	≥95%	1 g	\$49.87	In Stock
	5 g	Contact for quote	In Stock	
	25 g	Contact for quote	In Stock	
BLDpharm	≥97%	1 g	Contact for quote	In Stock
	5 g	Contact for quote	In Stock	
	25 g	Contact for quote	In Stock	
ChemScene	>98%	100 mg	Contact for quote	In Stock
	500 mg	Contact for quote	In Stock	
	1 g	Contact for quote	In Stock	
Fluorochem <sup>[2]</sup>	≥95%	100 mg	£26.00	In Stock (UK, Europe, China) <sup>[2]</sup>
	250 mg	£50.00	In Stock (UK, Europe, China) <sup>[2]</sup>	
	500 mg	£78.00	In Stock (UK, Europe, China) <sup>[2]</sup>	
	1 g	£134.00	In Stock (UK, Europe, China) <sup>[2]</sup>	
	5 g	£451.00	In Stock (UK, Europe, China) <sup>[2]</sup>	
	10 g	£902.00	Enquire <sup>[2]</sup>	
	25 g	£2108.00	Enquire <sup>[2]</sup>	

Alfa Chemistry	≥95%	1 g	Contact for quote	In Stock
5 g		Contact for quote	In Stock	
10 g		Contact for quote	In Stock	

## Physical and Chemical Properties

A summary of the key physical and chemical properties is provided below. This data is compiled from various supplier safety data sheets.

Property	Value
Appearance	Colorless to light yellow liquid
Boiling Point	253.9 °C at 760 mmHg
Density	1.04 g/cm <sup>3</sup>
Flash Point	107.3 °C
Refractive Index	~1.47
Storage Temperature	2-8 °C

## Experimental Protocols

Detailed methodologies for the synthesis of **Tert-butyl 2-methoxypyrrolidine-1-carboxylate** are crucial for researchers aiming to produce this intermediate in-house. Below are two distinct protocols identified from scientific literature and patents.

### Protocol 1: Synthesis via Reduction of a Lactam Precursor[3]

This protocol is adapted from a procedure described in a United States Patent.[3] It involves the reduction of a lactam precursor followed by methoxylation.

Step 1: Synthesis of tert-butyl 2-hydroxypyrrolidine-1-carboxylate

- To a solution of tert-butyl 2-oxopyrrolidine-1-carboxylate (20.0 g, 107.98 mmol) in dry diethyl ether (250 mL), cooled to -78 °C, add a 1M solution of diisobutylaluminium hydride (DIBAL-H) in toluene (73.426 mL, 110.14 mmol) portionwise.
- Stir the reaction mixture at -78 °C for the time specified in the patent.
- Upon completion, quench the reaction by the slow addition of methanol, followed by water and an aqueous solution of Rochelle's salt.
- Allow the mixture to warm to room temperature and stir until the layers separate.
- Extract the aqueous layer with diethyl ether.
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield the crude product.

#### Step 2: Synthesis of **tert-butyl 2-methoxypyrrolidine-1-carboxylate**

The patent implies a subsequent methylation step, though the specific reagents and conditions for this transformation from the hydroxy intermediate to the methoxy product are not detailed in the provided excerpt. A standard method would involve reaction with a methylating agent (e.g., methyl iodide) in the presence of a base (e.g., sodium hydride).

## Protocol 2: Synthesis via Oxidative Functionalization of an Organogermane[4]

This method, reported in a publication from RWTH Aachen University, utilizes an electrochemical oxidation of a germane precursor.[4]

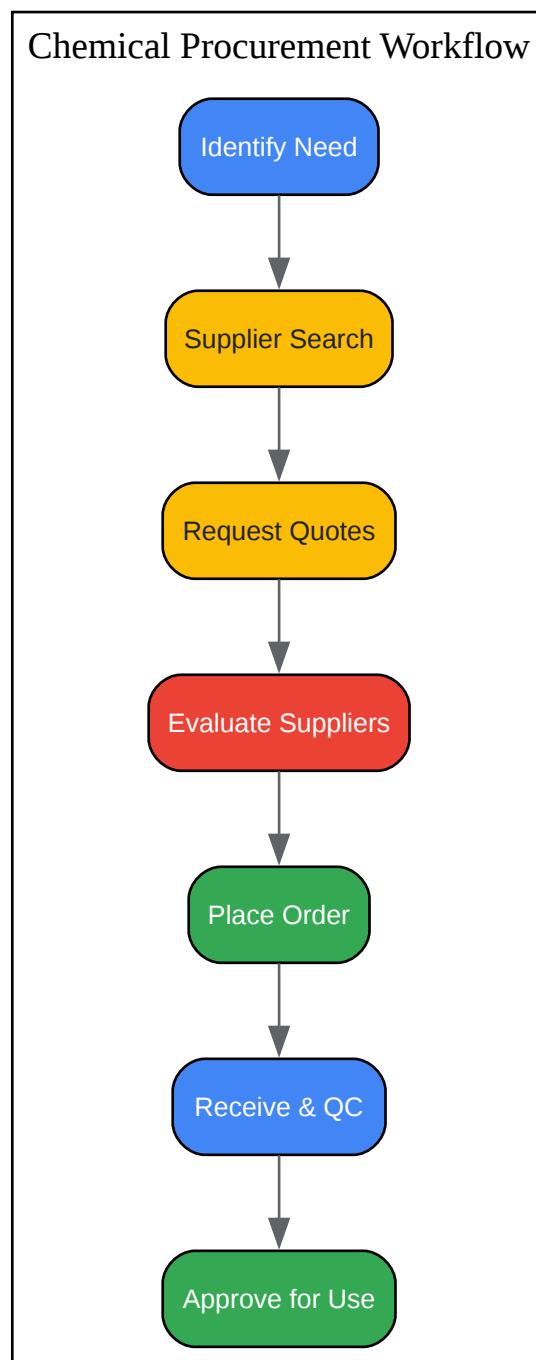
- Prepare a solution of tert-butyl 2-(triethylgermyl)pyrrolidine-1-carboxylate (66.0 mg, 0.2 mmol, 1.0 equivalent) in methanol (3.0 mL).
- Subject the solution to electrolysis following the general procedure outlined in the publication, which involves applying a polarity switch every 2 minutes.[4]
- After the reaction is complete, purify the resulting mixture by column chromatography on silica gel using a mixture of pentane and ethyl acetate (95:5) with 1% triethylamine as the

eluent.

- The final product is obtained as a colorless liquid (31.8 mg, 79% yield).[4]

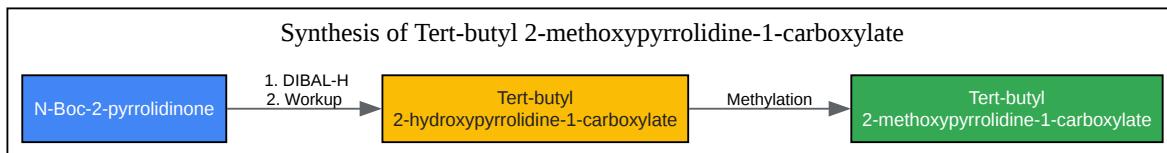
## Visualizations

The following diagrams illustrate key logical and experimental workflows relevant to the procurement and synthesis of **Tert-butyl 2-methoxypyrrolidine-1-carboxylate**.



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Caption: A typical workflow for the procurement of a chemical reagent.



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Caption: A simplified reaction scheme for the synthesis of the target compound.

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